

A Comprehensive Technical Guide to Vinylcyclopentane (Ethenylcyclopentane)

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Compound of Interest

Compound Name: **Vinylcyclopentane**

Cat. No.: **B1346689**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Vinylcyclopentane**, also known as Ethenylcyclopentane. It covers its nomenclature, physicochemical properties, and a representative analytical method, presenting data in a clear and accessible format for scientific professionals.

Nomenclature: Synonyms and Identifiers

Vinylcyclopentane is an organic compound with the molecular formula C₇H₁₂.^[1] It is structurally a cyclopentane ring substituted with a vinyl group. The compound is known by several names and is cataloged under various chemical identifiers.

Common and IUPAC Names: The most common name for this compound is **Vinylcyclopentane**.^[2] The systematic International Union of Pure and Applied Chemistry (IUPAC) name is Ethenylcyclopentane.^{[3][4]}

Alternative Names and Synonyms: A variety of synonyms are used in literature and chemical databases to refer to this compound^{[1][5][6]}:

- Cyclopentane, ethenyl-[⁴][⁵]
- Cyclopentane, vinyl-[⁴][⁵]
- Cyclopentylethylene^{[1][5]}

- cyclopentyl-ethene[\[1\]](#)
- ETHENE-1-CYCLOPENTYL[\[7\]](#)[\[8\]](#)

Chemical Identifiers: For unambiguous identification in databases and regulatory documents, the following identifiers are used:

- CAS Number: 3742-34-5[\[2\]](#)[\[5\]](#)
- EINECS Number: 223-133-8[\[1\]](#)[\[2\]](#)
- InChI Key: BEFDCLMNVWHSGT-UHFFFAOYSA-N[\[2\]](#)[\[5\]](#)
- UNII: 9KCH96UG6H[\[1\]](#)
- NSC Number: 73919[\[1\]](#)[\[4\]](#)
- DSSTox Substance ID: DTXSID70190861[\[1\]](#)[\[4\]](#)

Physicochemical Properties

The key physical and chemical properties of **Vinylcyclopentane** are summarized in the table below. This data is essential for designing experiments, understanding its behavior in different environments, and for safety assessments.

Property	Value
Molecular Formula	C ₇ H ₁₂
Molecular Weight	96.17 g/mol [3]
Appearance	Colorless liquid [1]
Boiling Point	97 - 98.1 °C at 760 mmHg [1][7]
Melting Point	-126.5°C [1][9]
Density	0.704 - 0.877 g/cm ³ [1][9]
Refractive Index	n _{20/D} 1.436 (lit.) [1][7]
Flash Point	10 °C (50 °F) [1][10]
Vapor Pressure	46.4 mmHg at 25°C [1][9]
Solubility	Soluble in Methanol [1]
LogP	2.36 - 3.30 [1][2]
Storage Temperature	2-8°C [1]

Experimental Protocols: Analytical Methodology

While specific synthetic protocols can vary, a common analytical method for **Vinylcyclopentane** is Reverse Phase High-Performance Liquid Chromatography (RP-HPLC).

Protocol: Analysis of **Vinylcyclopentane** by RP-HPLC[\[2\]](#)

This method is suitable for analyzing **Vinylcyclopentane** and can be adapted for impurity isolation and pharmacokinetic studies.[\[2\]](#)

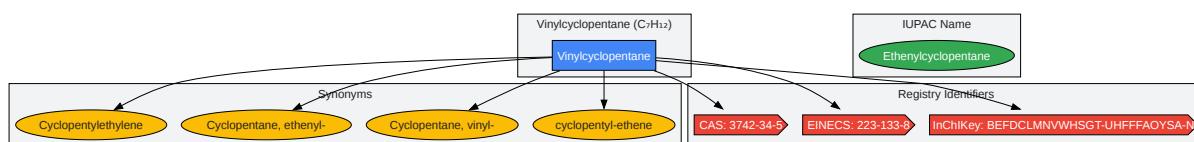
- Objective: To separate and quantify **Vinylcyclopentane**.
- Column: Newcrom R1 reverse-phase column.[\[2\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used in place of

phosphoric acid.[2]

- Detection: The specific detector (e.g., UV, MS) will depend on the analytical requirements.
- Application: This liquid chromatography method is scalable and can be used for preparative separation to isolate impurities.[2] It is also suitable for pharmacokinetic studies.[2] For faster analysis, columns with smaller 3 μ m particles can be used in UPLC applications.[2]

Visualizations: Nomenclature Hierarchy

To clarify the relationships between the various names and identifiers for **Vinylcyclopentane**, the following diagram illustrates the nomenclature hierarchy.



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Caption: Logical relationship of **Vinylcyclopentane** names and identifiers.

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